

An In-depth Technical Guide to Nervonyl Methane Sulfonate

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Compound of Interest

Compound Name: Nervonyl methane sulfonate

Cat. No.: B15600796

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Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties of **Nervonyl Methane Sulfonate** (CAS No. 51040-60-9), a methanesulfonate ester of nervonyl alcohol. Due to the limited availability of direct experimental data for this specific long-chain sulfonate, this document synthesizes information from publicly available data on the compound, its precursors (nervonic acid and nervonyl alcohol), and related alkyl methanesulfonates. This guide includes a summary of known identifiers, a discussion of potential synthetic routes with a generalized experimental protocol, and an exploration of its potential, though currently unelucidated, biological significance by drawing parallels with related compounds. All quantitative data is presented in structured tables, and key conceptual workflows are visualized using DOT language diagrams.

Introduction

Nervonyl methane sulfonate, systematically named (Z)-15-Tetracosen-1-ol methanesulfonate, is an organic compound characterized by a long, unsaturated C24 alkyl chain derived from nervonic acid, linked to a methanesulfonate group.^{[1][2]} The methanesulfonate moiety is an excellent leaving group in nucleophilic substitution reactions, making alkyl methanesulfonates valuable intermediates in organic synthesis. While short-chain alkyl methanesulfonates, such as methyl methanesulfonate (MMS) and ethyl methanesulfonate (EMS), are well-studied for their genotoxic properties as DNA alkylating agents, the chemical

and biological characteristics of long-chain derivatives like **nervonyl methane sulfonate** are not well-documented in publicly accessible literature.^{[3][4]}

This guide aims to consolidate the available information on **nervonyl methane sulfonate**, providing a foundational resource for researchers interested in its synthesis, properties, and potential applications.

Chemical and Physical Properties

Direct experimental data for the physicochemical properties of **nervonyl methane sulfonate** are scarce. However, based on its chemical structure and data from its precursors and related compounds, we can infer certain characteristics. The long, nonpolar C24 alkyl chain will dominate its physical properties, suggesting low water solubility and a high affinity for nonpolar organic solvents. The presence of the sulfonate ester group introduces a polar functionality.

Identifiers and Molecular Characteristics

A summary of the key identifiers for **nervonyl methane sulfonate** is provided in Table 1.

Property	Value	Reference
CAS Number	51040-60-9	[1]
Systematic Name	(Z)-15-Tetracosen-1-ol, methanesulfonate	[1]
Synonyms	Nervonyl methane sulfonate, Nervonyl mesylate	[1]
Molecular Formula	C25H50O3S	[1]
Molecular Weight	430.73 g/mol	[1]
InChIKey	JWFQESCFAQEDKI-KHPPLWFESA-N	[1]
SMILES	CCCCCCCC/C=C\CCCCCCCC CCCCCCCCOS(=O)(=O)C	

Table 1: Chemical Identifiers for **Nervonyl Methane Sulfonate**.

Physicochemical Properties of Precursors

To provide context, the known physicochemical properties of the parent fatty acid, nervonic acid, and the corresponding alcohol, nervonyl alcohol, are presented in Table 2. These properties are expected to influence the characteristics of the final methanesulfonate ester.

Property	Nervonic Acid	Nervonyl Alcohol ((Z)-15-Tetracosen-1-ol)
CAS Number	506-37-6	50995-29-4
Molecular Formula	C ₂₄ H ₄₆ O ₂	C ₂₄ H ₄₈ O
Molecular Weight	366.62 g/mol	352.64 g/mol
Melting Point	42-43 °C	Not available
Boiling Point	479.2 °C (estimated)	447.8 °C (predicted)
Solubility	Insoluble in water	Insoluble in water
Appearance	Light yellow oily liquid	Not available

Table 2: Physicochemical Properties of Nervonic Acid and Nervonyl Alcohol.^{[5][6]}

Synthesis of Nervonyl Methane Sulfonate

A specific, detailed experimental protocol for the synthesis of **nervonyl methane sulfonate** is not readily available in the peer-reviewed literature. However, a general and widely used method for the synthesis of alkyl methanesulfonates involves the reaction of the corresponding alcohol with methanesulfonyl chloride in the presence of a tertiary amine base, such as triethylamine, in an aprotic organic solvent.^{[1][7]} This reaction is a standard procedure in organic chemistry for converting alcohols into good leaving groups.

Generalized Experimental Protocol

The following protocol is a generalized procedure based on the known synthesis of other alkyl methanesulfonates and should be adapted and optimized for the specific synthesis of **nervonyl methane sulfonate**.

Materials:

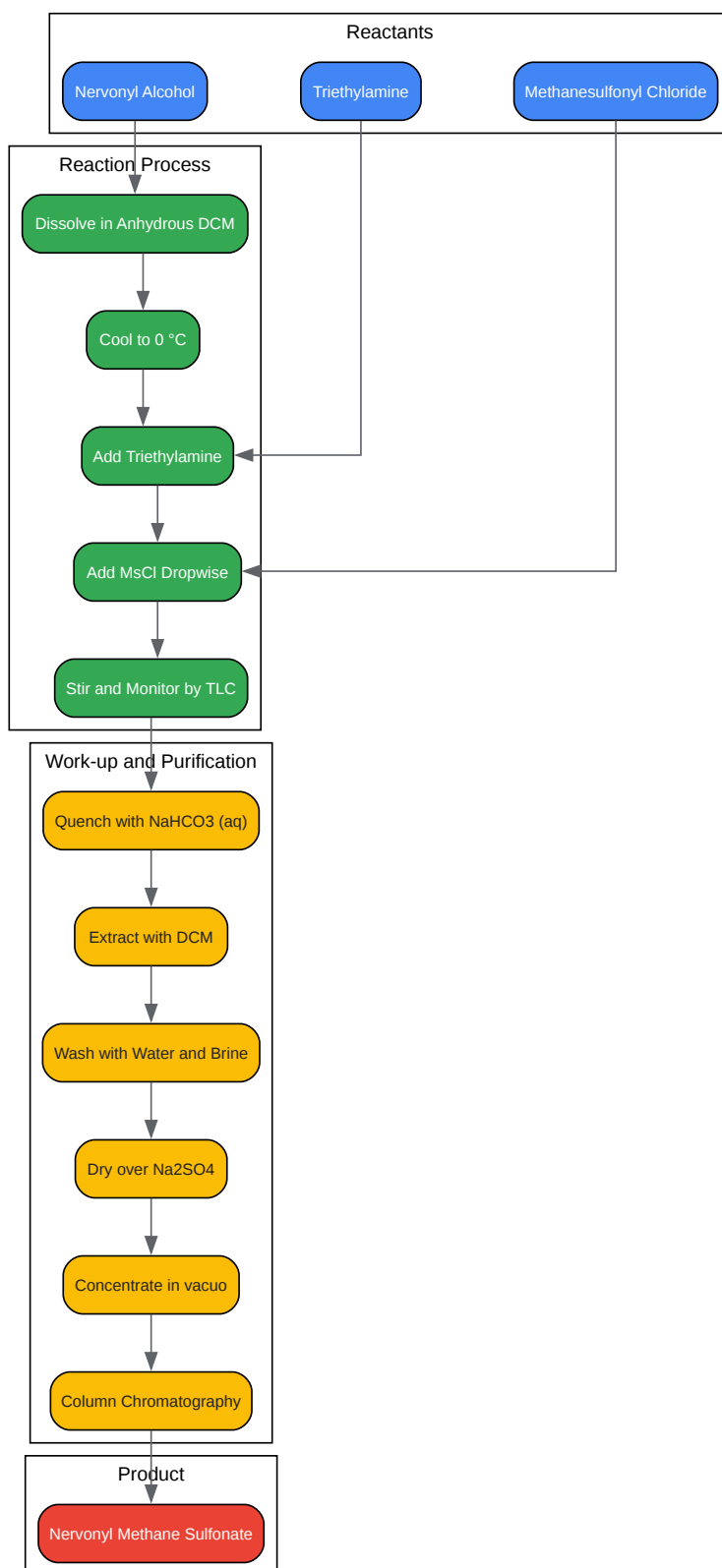
- Nervonyl alcohol ((Z)-15-Tetracosen-1-ol)
- Methanesulfonyl chloride (MsCl)
- Triethylamine (Et₃N) or other suitable tertiary amine
- Anhydrous dichloromethane (DCM) or other suitable aprotic solvent
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Standard laboratory glassware and equipment for organic synthesis

Procedure:

- Dissolve nervonyl alcohol in anhydrous DCM in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- Cool the solution to 0 °C using an ice bath.
- Add triethylamine to the solution with stirring.
- Slowly add methanesulfonyl chloride dropwise to the cooled solution.
- Allow the reaction mixture to stir at 0 °C for a specified time (e.g., 1-2 hours) and then warm to room temperature, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding water or a saturated aqueous solution of sodium bicarbonate.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer sequentially with water, saturated aqueous sodium bicarbonate solution, and brine.

- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude **nervonyl methane sulfonate** by column chromatography on silica gel using an appropriate solvent system (e.g., a mixture of hexanes and ethyl acetate).

Synthetic Workflow Diagram



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Caption: Generalized workflow for the synthesis of **Nervonyl Methane Sulfonate**.

Potential Biological Significance and Signaling Pathways

There is currently no direct scientific literature describing the biological activity, mechanism of action, or signaling pathways of **nervonyl methane sulfonate**. However, we can hypothesize its potential biological relevance based on the known activities of its constituent parts and related molecules.

Role of the Nervonyl Moiety

Nervonic acid, the precursor to the nervonyl group, is a very-long-chain monounsaturated fatty acid that is enriched in the white matter of the brain and is a key component of myelin.[8] It plays a crucial role in the biosynthesis of nerve cell myelin. Long-chain fatty alcohols, such as nervonyl alcohol, have also been investigated for their biological effects, including potential neurotrophic activities and effects on nerve conduction.[9] One study demonstrated that a cyclohexenonic long-chain fatty alcohol had beneficial effects on peripheral neuropathy in diabetic rats.[9] Furthermore, long-chain fatty alcohols can influence cellular processes such as fatty acid uptake.[4]

Reactivity of the Methanesulfonate Group

The methanesulfonate group is a potent alkylating agent, and short-chain alkyl methanesulfonates like MMS and EMS are known mutagens and carcinogens due to their ability to alkylate DNA.[4][10] This alkylation can lead to DNA damage and interfere with DNA replication and transcription.[11] The primary mechanism of action for the genotoxicity of these compounds is the transfer of their alkyl group to nucleophilic sites on DNA bases.

Hypothesized Biological Activity

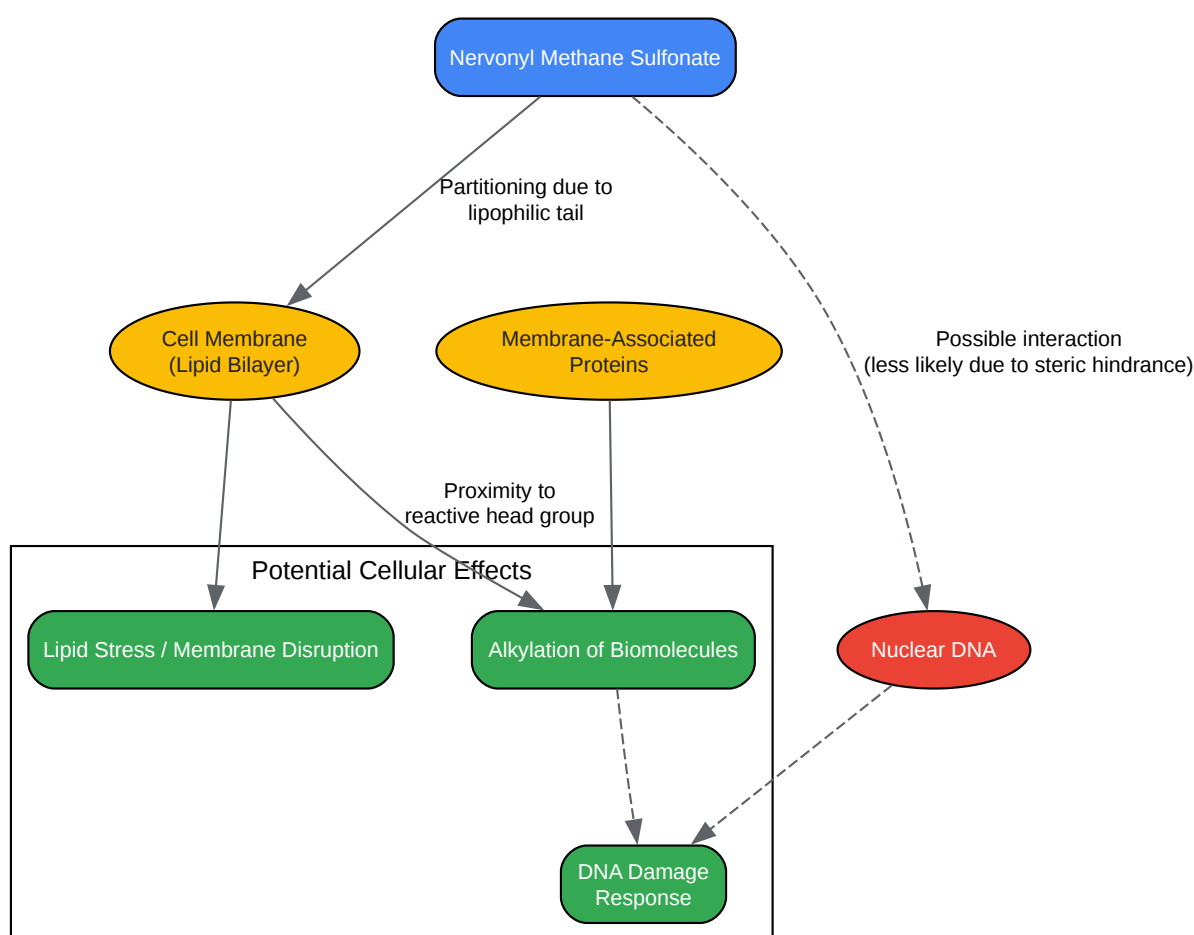
Given its structure, **nervonyl methane sulfonate** could potentially act as a lipophilic alkylating agent. The long nervonyl chain would likely facilitate its transport across cell membranes and localization to lipid-rich environments, such as the myelin sheath or other cellular membranes. Once localized, the methanesulfonate group could potentially alkylate nearby nucleophilic biomolecules, including proteins and lipids, and possibly DNA.

It is important to emphasize that this is a hypothesis, and the actual biological activity of **nervonyl methane sulfonate** could be significantly different from that of short-chain

analogues. The steric bulk of the C24 chain might hinder its ability to interact with the DNA backbone. Its primary effects could be related to the disruption of membrane structure and function or the alkylation of membrane-associated proteins.

Potential Signaling Pathway Involvement

If **nervonyl methane sulfonate** does act as an alkylating agent, it could trigger cellular stress response pathways, such as the DNA damage response (DDR) pathway. However, its lipophilic nature might also lead to interactions with lipid signaling pathways.



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Caption: Hypothesized cellular interactions of **Nervonyl Methane Sulfonate**.

Safety and Handling

A specific Safety Data Sheet (SDS) for **nervonyl methane sulfonate** is not widely available. However, based on the known hazards of its parent compounds and related alkyl methanesulfonates, appropriate safety precautions should be taken when handling this chemical. Methanesulfonic acid is corrosive and can cause severe skin and eye burns.^{[3][12]} Short-chain alkyl methanesulfonates are toxic, mutagenic, and suspected carcinogens. Therefore, it is prudent to handle **nervonyl methane sulfonate** with extreme care in a well-ventilated fume hood, using appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

Conclusion

Nervonyl methane sulfonate is a long-chain alkyl methanesulfonate with potential applications in organic synthesis and as a research chemical. While its precise chemical and biological properties are largely uncharacterized, this guide provides a summary of the currently available information and a framework for future research. The synthesis is expected to follow standard procedures for the preparation of methanesulfonate esters. Its biological activity remains an open question, with the potential for it to act as a lipophilic alkylating agent, although this requires experimental validation. Further research is needed to elucidate the specific properties and biological effects of this compound to fully understand its potential applications and hazards.

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